

What are the chemical properties of 1-Boc-octahydropyrrolo[3,4-b]pyridine?

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Compound of Interest

Compound Name: 1-Boc-octahydropyrrolo[3,4-b]pyridine

Cat. No.: B067971

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A Technical Guide to 1-Boc-octahydropyrrolo[3,4-b]pyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, synthesis, and handling of **1-Boc-octahydropyrrolo[3,4-b]pyridine**, a key heterocyclic building block in medicinal chemistry and drug discovery.

Core Chemical Properties

1-Boc-octahydropyrrolo[3,4-b]pyridine, also known as tert-butyl octahydro-1H-pyrrolo[3,4-b]pyridine-1-carboxylate, is a bicyclic diamine derivative protected with a tert-butoxycarbonyl (Boc) group. This protecting group strategy allows for selective functionalization at the unprotected secondary amine, making it a valuable intermediate in the synthesis of complex molecules.

Physicochemical Data

The key physicochemical properties of **1-Boc-octahydropyrrolo[3,4-b]pyridine** are summarized in the table below.

Property	Value	Source(s)
CAS Number	159877-36-8	[1]
Molecular Formula	C ₁₂ H ₂₂ N ₂ O ₂	
Molecular Weight	226.32 g/mol	
Physical Form	Solid	
Boiling Point	313.8 °C at 760 mmHg	
Melting Point	Data not readily available	
Solubility	General guidance suggests solubility in organic solvents like methanol and acetone.[2] [3] Quantitative data is not readily available.	

Spectral and Characterization Data

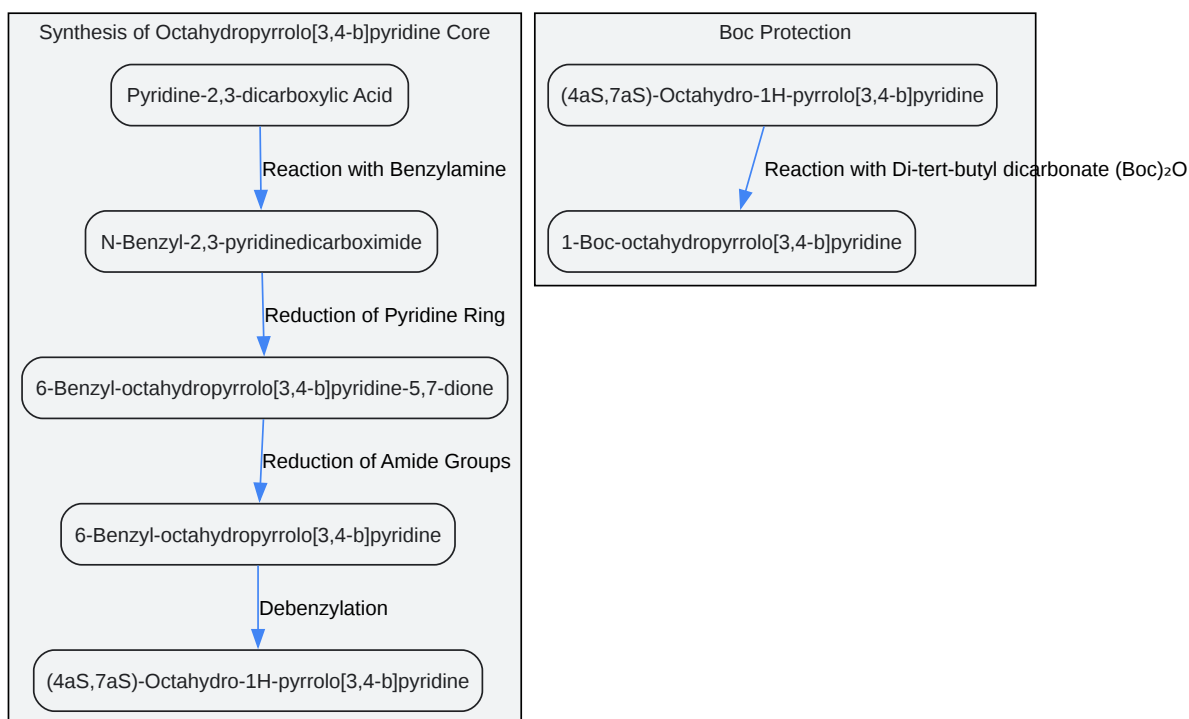
While detailed spectral data such as ¹H NMR, ¹³C NMR, and IR spectra are not always publicly available from commercial suppliers, these techniques are standard for confirming the structure and purity of **1-Boc-octahydropyrrolo[3,4-b]pyridine**. Purity is typically reported to be ≥95-98%.[4]

Synthesis and Reactivity

The synthesis of **1-Boc-octahydropyrrolo[3,4-b]pyridine** is a multi-step process that is often detailed in patent literature. The general synthetic approach involves the formation of the core bicyclic amine followed by the introduction of the Boc protecting group.

Representative Synthetic Workflow

The following diagram outlines a common synthetic pathway for the preparation of the octahydropyrrolo[3,4-b]pyridine core, which is a precursor to the title compound.



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A representative synthetic workflow for **1-Boc-octahydropyrrolo[3,4-b]pyridine**.

Experimental Protocol Outline

A detailed experimental protocol for the synthesis of the unprotected core, (4aS,7aS)-octahydro-1H-pyrrolo[3,4-b]pyridine, is described in US Patent US20110137036A1. A general overview of the key steps is as follows:

- Formation of N-Benzyl-2,3-pyridinedicarboximide: Pyridine-2,3-dicarboxylic acid anhydride is reacted with benzylamine.

- **Reduction of the Pyridine Ring:** The pyridine ring of N-benzyl-2,3-pyridinedicarboximide is reduced to form 6-benzyl-5,7-dioxooctahydropyrrolo[3,4-b]pyridine.
- **Reduction of Amide Groups:** The amide groups are subsequently reduced to yield 6-benzyl-octahydropyrrolo[3,4-b]pyridine.
- **Optical Resolution:** The racemic mixture is resolved using a chiral acid, such as L-tartaric acid, to isolate the desired stereoisomer.
- **Debenzylation:** The benzyl protecting group is removed, typically via catalytic hydrogenation, to give the free diamine, (4aS,7aS)-octahydro-1H-pyrrolo[3,4-b]pyridine.
- **Boc Protection:** The final step involves the selective protection of one of the amine groups with di-tert-butyl dicarbonate ((Boc)₂O) to yield **1-Boc-octahydropyrrolo[3,4-b]pyridine**. The reaction conditions for Boc protection of diamines often require careful control to achieve mono-protection.^[2]

Handling and Safety

Storage and Stability

1-Boc-octahydropyrrolo[3,4-b]pyridine is typically stored at 4°C and protected from light to ensure its stability.

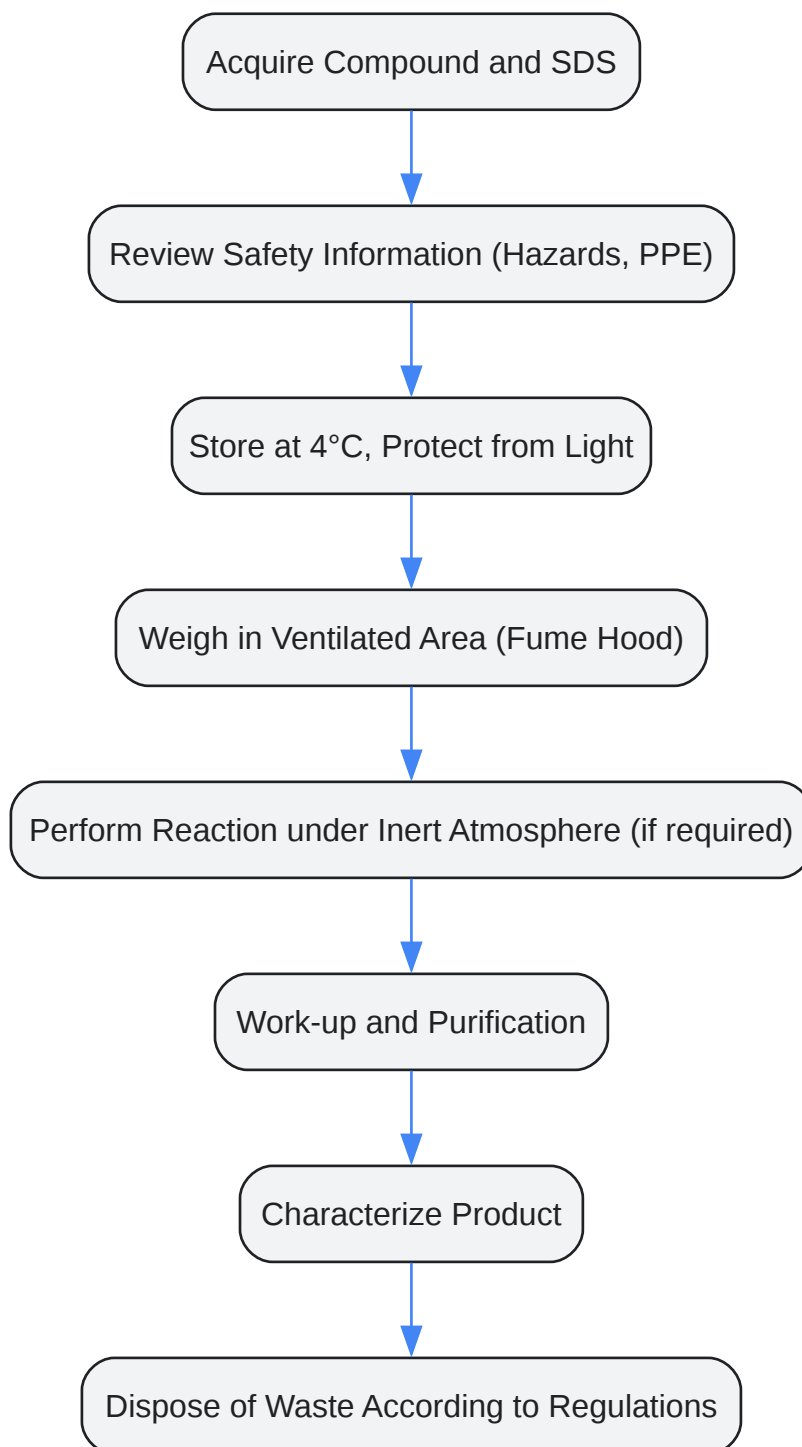
Safety Precautions

This compound is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Standard laboratory safety protocols should be followed when handling this chemical, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

The following diagram illustrates a logical workflow for the safe handling and use of **1-Boc-octahydropyrrolo[3,4-b]pyridine** in a research setting.



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